

Tetromycin C5: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Tetromycin C5

Cat. No.: B2958078

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **Tetromycin C5**. Due to the limited publicly available quantitative data for this specific compound, this document summarizes the existing qualitative information and presents detailed, generalized experimental protocols that can be employed to determine the precise solubility and stability profiles of **Tetromycin C5**.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **Tetromycin C5** is crucial for any research and development endeavor. The following table summarizes the known properties based on available literature.

Property	Data	Source
Appearance	Colorless prism-like crystal	[1]
Molecular Formula	C ₅₀ H ₆₅ NO ₁₃	[1]
Molecular Weight	888.05 g/mol	InvivoChem
Melting Point	208-211 °C	[1]
Salts	Pharmaceutically acceptable salts can be formed with alkali metals (e.g., sodium, potassium) or alkaline earth metals (e.g., calcium, magnesium), and ammonium salts.[1]	

Solubility Data

Precise quantitative solubility data for **Tetromycin C5** in various solvents is not readily available in the public domain. The information presented below is qualitative and gathered from commercial suppliers.

Solvent	Solubility	Notes	Source
Dimethyl Sulfoxide (DMSO)	Soluble	---	InvivoChem
Water	Suggested as a potential solvent	The formation of salts suggests some degree of aqueous solubility.	InvivoChem,[1]
Ethanol	Suggested as a potential solvent	---	InvivoChem
Dimethylformamide (DMF)	Suggested as a potential solvent	---	InvivoChem

Stability Data

Detailed stability studies, including degradation kinetics and identification of degradation products for **Tetromycin C5**, have not been published. The following table outlines general stability and storage recommendations from commercial suppliers.

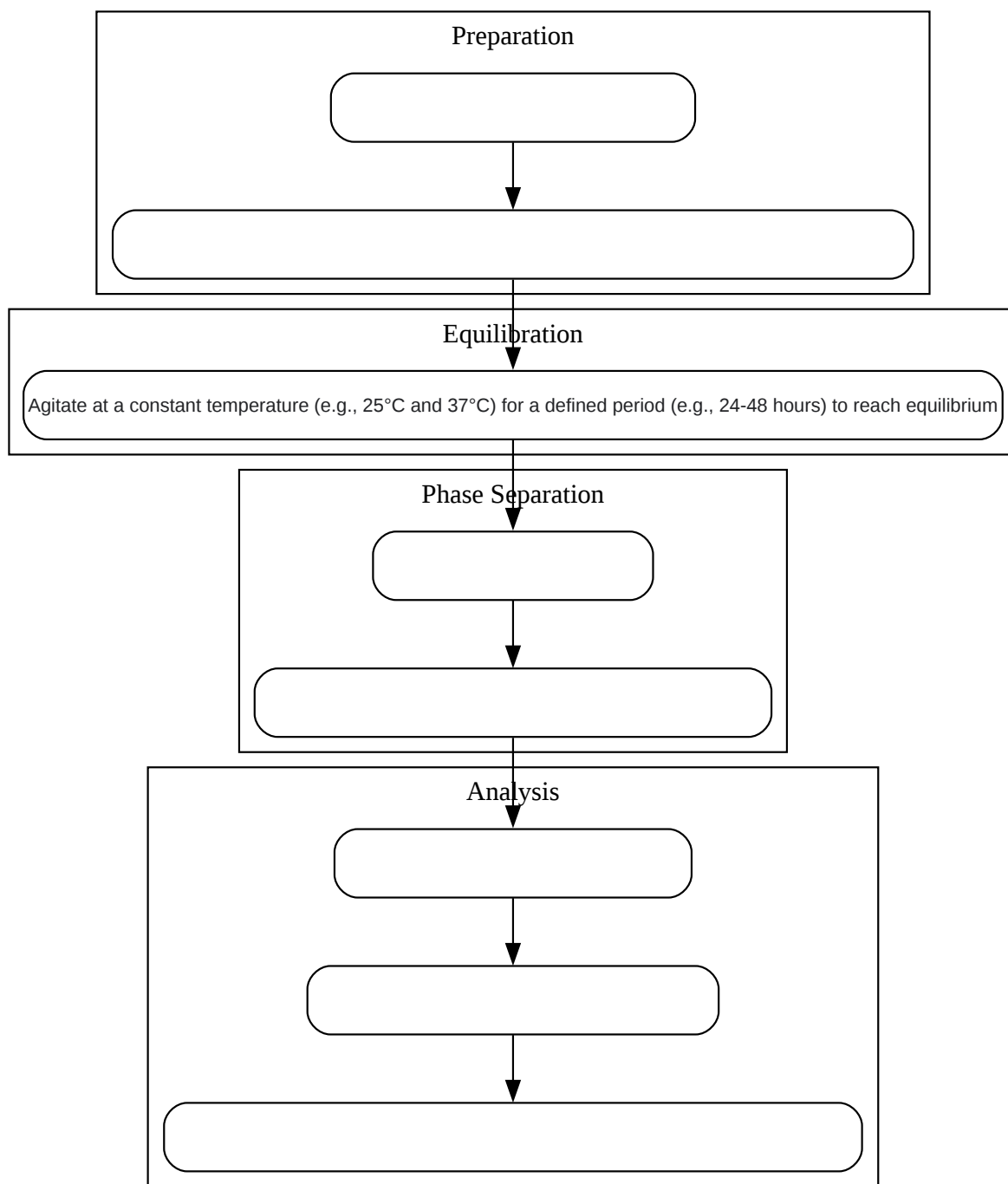
Condition	Stability	Source
Powder (-20°C)	Stable for 3 years	InvivoChem
Powder (4°C)	Stable for 2 years	InvivoChem
In Solvent (-80°C)	Stable for 6 months	InvivoChem
In Solvent (-20°C)	Stable for 1 month	InvivoChem

Experimental Protocols

To empower researchers to generate specific and quantitative data for **Tetromycin C5**, this section provides detailed experimental protocols for determining solubility and stability. These protocols are based on established methods for other tetracycline antibiotics.

Solubility Determination Protocol (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound in various solvents.

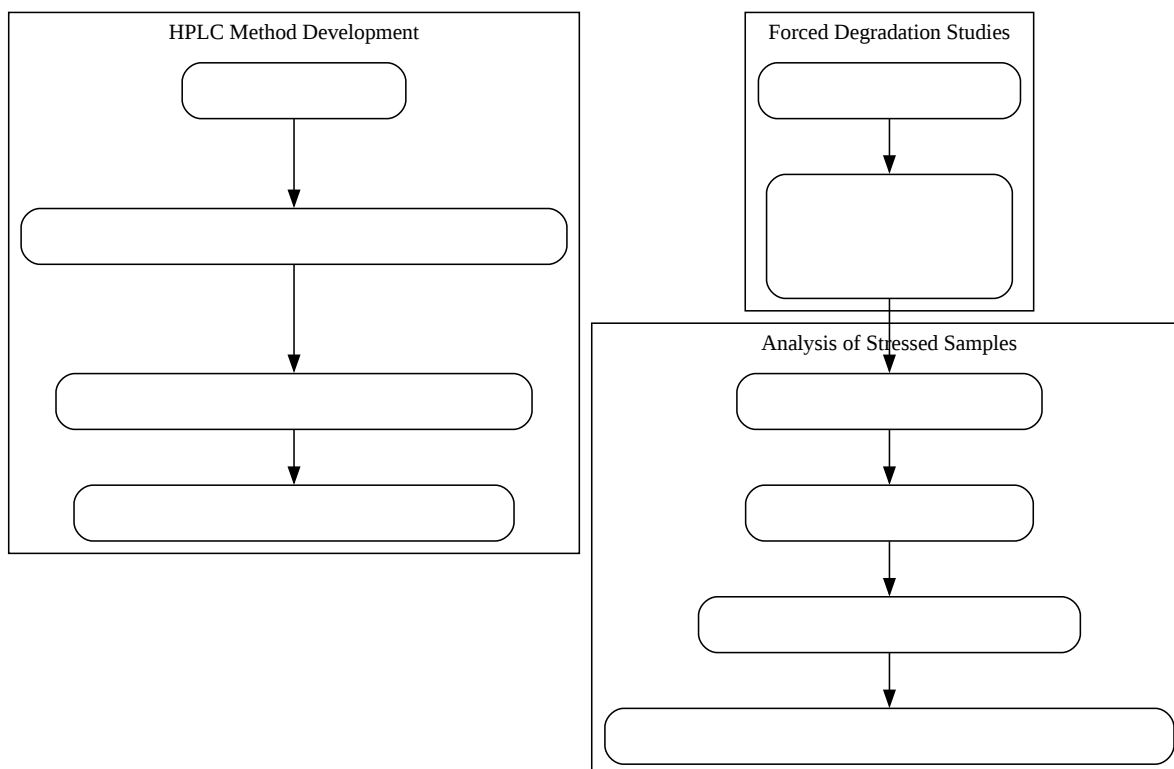


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Caption: Workflow for Solubility Determination using the Shake-Flask Method.

Stability Indicating HPLC Method Development and Forced Degradation Studies

This protocol describes the development of a stability-indicating High-Performance Liquid Chromatography (HPLC) method and its application in forced degradation studies to understand the stability profile of **Tetromycin C5**.

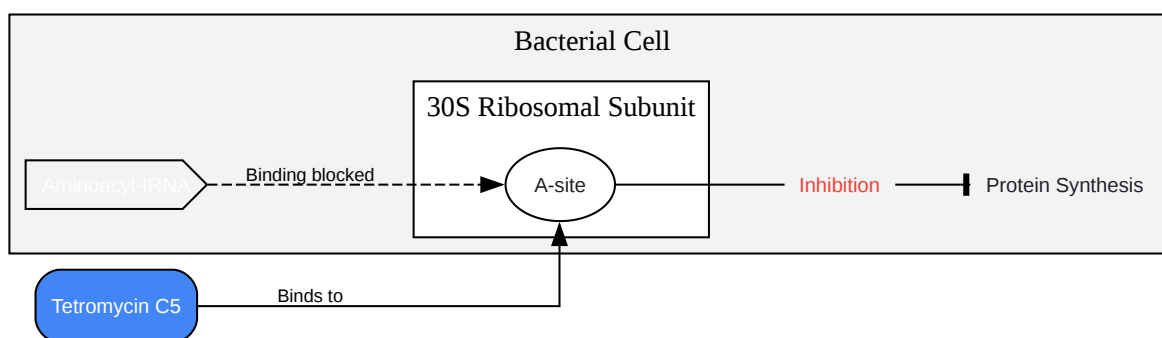


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Caption: Workflow for Stability Indicating Method Development and Forced Degradation.

Mechanism of Action: Signaling Pathway

While specific signaling pathways for **Tetromycin C5** have not been elucidated, its structural similarity to other tetracycline antibiotics suggests a similar mechanism of action. Tetracyclines are known inhibitors of bacterial protein synthesis.



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Caption: Inferred Mechanism of Action of **Tetromycin C5** via Inhibition of Protein Synthesis.

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References

- 1. JPH1057089A - Antibiotics tetromycin C1, C2, C3, C4 and C5 and their production - Google Patents [patents.google.com]
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